

An In-Depth Technical Guide to Erbium (III) Sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Erbium sulfate

Cat. No.: B085261

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This guide provides comprehensive technical information on Erbium (III) Sulfate, tailored for researchers, scientists, and professionals in drug development. It covers its chemical and physical properties, detailed safety protocols, and handling procedures.

Chemical Identification and Properties

Erbium (III) sulfate is an inorganic compound with the chemical formula $\text{Er}_2(\text{SO}_4)_3$. It is most commonly available as an octahydrate ($\text{Er}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$), a pink crystalline solid.^[1] The anhydrous form is also known.^[1]

CAS Numbers:

- Anhydrous: 13478-49-4^[1]
- Octahydrate: 10031-52-4^{[1][2][3][4][5]}

Physical and Chemical Properties

Property	Anhydrous Erbium Sulfate	Erbium Sulfate Octahydrate
Molecular Formula	$\text{Er}_2(\text{SO}_4)_3$	$\text{Er}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$
Molar Mass	622.69 g/mol [1]	766.83 g/mol [2][4]
Appearance	Pink crystalline solid[1]	Pink monoclinic crystals[4]
Density	3.678 g/cm ³ [1]	3.217 g/cm ³ (approx. 3.205 g/cm ³)[1]
Melting Point	Decomposes on heating	400 °C (decomposes)[1]
Solubility in Water	Dissolves with heat evolution	160 g/L at 20 °C; 65.3 g/L at 40 °C[1]

Safety and Hazard Information

Erbium sulfate is classified as a hazardous substance that requires careful handling to prevent exposure.[6]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5][6][7]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[5][6][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[5][6]

Safety and Precautionary Statements

Type	Statement Code	Statement Text
Signal Word	-	Warning[1][5][6]
Prevention	P261	Avoid breathing dust/fume.[5][8]
P264	Wash skin thoroughly after handling.[5][7][8]	
P271	Use only outdoors or in a well-ventilated area.[5][8]	
P280	Wear protective gloves/eye protection/face protection.[5][7][8]	
Response	P302+P352	IF ON SKIN: Wash with plenty of soap and water.[5][7][8]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5][8]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][7][8]	
P312	Call a POISON CENTER or doctor/physician if you feel unwell.[5][7]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[5][8]
P405	Store locked up.[5][8]	

Disposal

P501

Dispose of contents/container in accordance with local, state, or federal regulations.[\[5\]](#)[\[8\]](#)

Experimental Protocols: Safe Handling and Procedures

Proper handling and storage are critical to ensure personnel safety and maintain the integrity of the compound.

Protocol 1: Personal Protective Equipment (PPE) and Engineering Controls

- Engineering Controls: Handle **Erbium Sulfate** in a well-ventilated area.[\[5\]](#) Use of a fume hood or an enclosed, controlled process is recommended to minimize dust creation and inhalation.[\[5\]](#)
- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)[\[9\]](#)
- Skin Protection: Wear impermeable gloves (e.g., nitrile rubber) and protective clothing, such as a lab coat, to prevent skin contact.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Respiratory Protection: If dust or fumes are generated, use a NIOSH/MSHA-approved respirator.[\[6\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[5\]](#)[\[6\]](#) Contaminated clothing should be removed and washed before reuse.[\[5\]](#)[\[6\]](#)

Protocol 2: Storage and Incompatibility

- Storage Conditions: Store in a cool, dry, well-ventilated area.[\[5\]](#)[\[6\]](#)
- Container Integrity: Keep containers tightly sealed and properly labeled.[\[5\]](#)[\[6\]](#)

- Hygroscopic Nature: Protect the compound from moisture, as it is hygroscopic.[6]
- Incompatible Materials: Store away from incompatible materials such as strong acids, halogens, and oxidizing agents.[6][9]

Protocol 3: Spill and Exposure Response

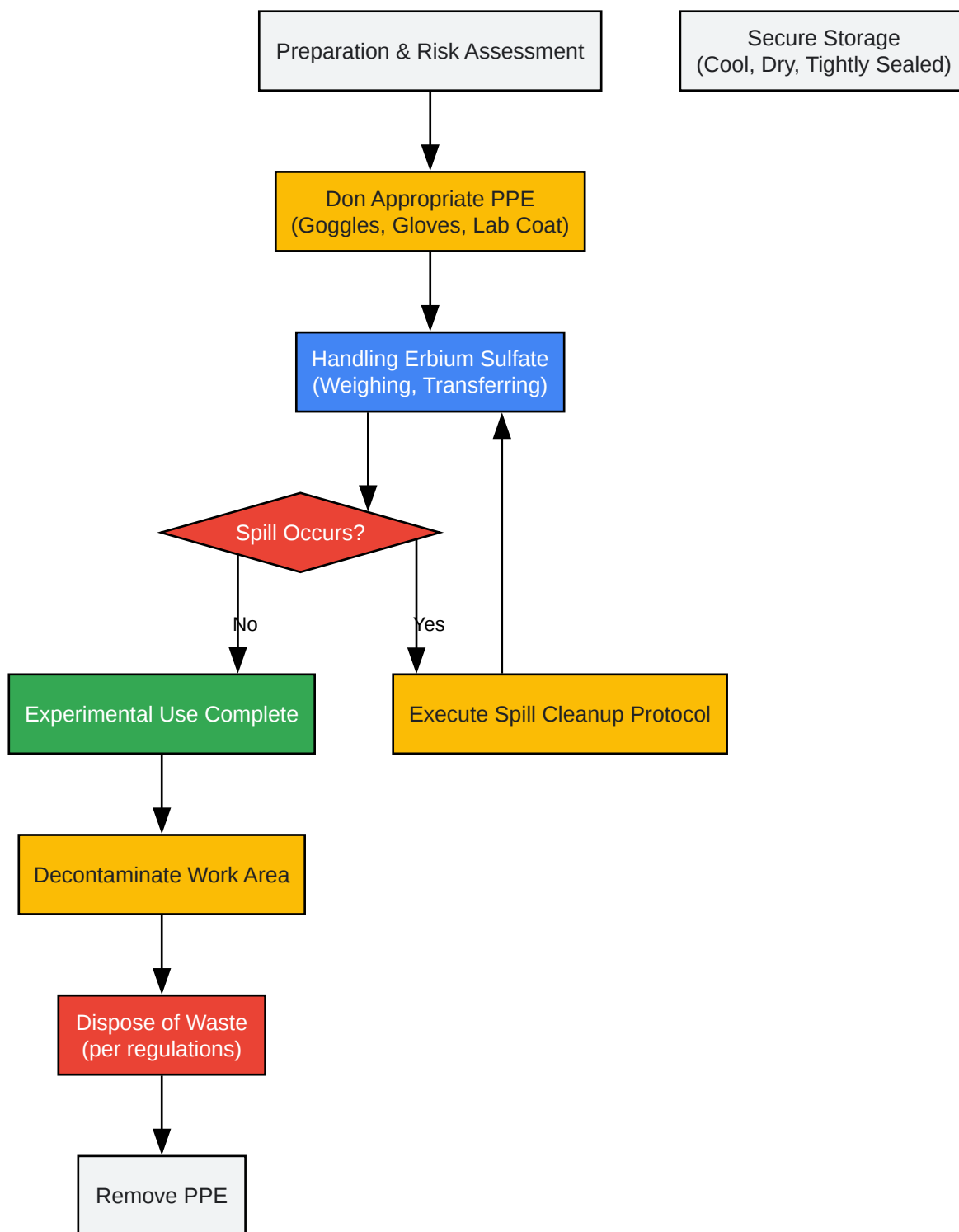
- Spill Cleanup:
 - Isolate the spill area and ensure adequate ventilation.[5]
 - Wear the appropriate PPE as specified in Protocol 1.[5]
 - Avoid raising dust.[5]
 - Carefully scoop or vacuum the spilled material using a HEPA-filtered vacuum system.[5]
 - Place the collected material into a suitable, properly labeled, and closed container for disposal.[5]
 - Do not allow the substance to enter drains or waterways.[5]
- First Aid Measures:
 - Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[7] Remove contact lenses if present and easy to do.[7] Seek medical attention if irritation persists.[5][7]
 - Skin Contact: Remove contaminated clothing and wash the affected skin area thoroughly with soap and water.[7] If skin irritation occurs, seek medical advice.[5][7]
 - Inhalation: Move the person to fresh air. If they feel unwell, call a poison center or doctor.[5]
 - Ingestion: If the person is conscious, wash out their mouth with water. Seek medical advice.[7]

Protocol 4: Disposal

- Waste Disposal: Dispose of **Erbium Sulfate** and its container at an approved waste disposal facility.[\[8\]](#)
- Regulatory Compliance: All disposal methods must be in accordance with applicable local, state, and federal regulations.[\[5\]](#) Do not dispose of the material into the environment.[\[5\]](#)

Workflow and Pathway Diagrams

The following diagram illustrates the logical workflow for the safe handling of Erbium (III) Sulfate.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to Erbium (III) Sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085261#erbium-sulfate-cas-number-and-safety-data-sheet]

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